

Technical Support Center: 6-Methoxypyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Methoxypyridine-2-carbaldehyde

Cat. No.: B1313544

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **6-Methoxypyridine-2-carbaldehyde** to ensure its stability and integrity for experimental use.

Frequently Asked Questions (FAQs)

Q1: Why is it recommended to store **6-Methoxypyridine-2-carbaldehyde** under an inert gas?

Aldehydes, particularly aromatic ones like **6-Methoxypyridine-2-carbaldehyde**, are susceptible to oxidation. The aldehyde functional group can be oxidized to a carboxylic acid upon exposure to atmospheric oxygen. Storing the compound under an inert gas, such as argon or nitrogen, displaces oxygen from the container, thereby preventing this oxidative degradation and preserving the compound's purity. Some suppliers explicitly recommend storing under inert gas to maintain stability.

Q2: What are the ideal storage conditions for this compound?

For long-term stability, **6-Methoxypyridine-2-carbaldehyde** should be stored in a cool, dry, and dark place.^[1] Recommended storage temperatures are often between 2-8°C.^[1] The container must be kept tightly sealed to prevent moisture and air from entering.^{[2][3][4]} For optimal preservation, especially for high-purity applications, storage under an inert nitrogen or argon atmosphere is advised.^[5]

Q3: What are the visible signs of degradation?

A pure sample of **6-Methoxypyridine-2-carbaldehyde** is typically a clear yellow to orange or brown liquid.^[6] Signs of degradation can include a significant darkening of the color, the formation of a precipitate, or a change in viscosity. If you observe these changes, the compound's purity may be compromised.

Q4: What happens if the compound is not stored under an inert atmosphere?

If not stored under an inert atmosphere, the primary risk is the oxidation of the aldehyde group to 6-methoxypyridine-2-carboxylic acid. This impurity can lead to inconsistent and unreliable results in subsequent experiments, particularly in sensitive reactions where the aldehyde's reactivity is critical.

Q5: What type of container should I use for storage?

Use the original manufacturer's container whenever possible, as it is made of compatible materials.^{[7][8]} If transferring to a new container, ensure it is made of inert materials like amber glass to protect from light and has a tight-fitting cap, preferably with a PTFE liner, to ensure a good seal against air and moisture.^[9]

Troubleshooting Guide

Problem	Potential Cause	Recommended Action
Compound has darkened or changed color.	Oxidation due to improper storage (exposure to air/light).	<ol style="list-style-type: none">1. Check the purity of the compound using an appropriate analytical method (e.g., NMR, GC-MS).2. If impurities are detected, consider purification (e.g., distillation) if feasible.3. If purification is not an option, it is recommended to use a new, uncompromised batch for sensitive experiments.4. Ensure future storage is in a tightly sealed container, under inert gas, and protected from light.
Inconsistent or unexpected experimental results.	Presence of impurities, such as the corresponding carboxylic acid from oxidation.	<ol style="list-style-type: none">1. Verify the integrity of the starting material as described above.2. Review the handling procedure. Was the compound exposed to air for an extended period before use?3. Use a fresh aliquot from a properly stored stock for subsequent reactions.
Compound appears viscous or has solidified at room temperature.	The compound may have a melting point near ambient temperature or could be undergoing polymerization/degradation. A related compound, 6-Methylpyridine-2-carboxaldehyde, has a melting point of 31-33°C.	<ol style="list-style-type: none">1. Gently warm the container to see if the solid melts into a homogeneous liquid. Do not overheat.2. If it melts uniformly, it is likely safe to use. If it remains heterogeneous, degradation may have occurred.3. Always ensure the compound is fully thawed and mixed before taking an aliquot.

Summary of Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₂	[6][10][11]
Molecular Weight	137.14 g/mol	[10]
Boiling Point	103-104 °C at 20 mmHg	[10]
Density	1.140 g/mL at 25 °C	[10]
Refractive Index	n _{20/D} 1.532	[10]
Storage Temperature	2-8°C	[1]
Flash Point	81 °C (177.8 °F) - closed cup	[10]

Experimental Protocol: Handling and Storage Under Inert Gas

This protocol outlines the steps for safely aliquoting and storing **6-Methoxypyridine-2-carbaldehyde** to maintain its integrity.

Materials:

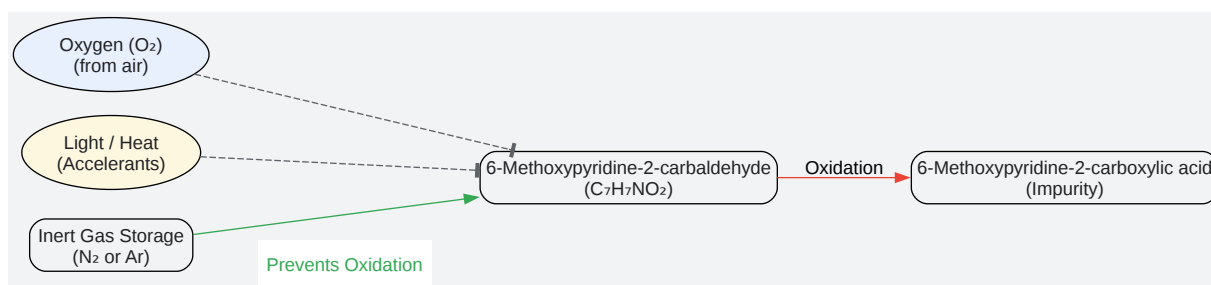
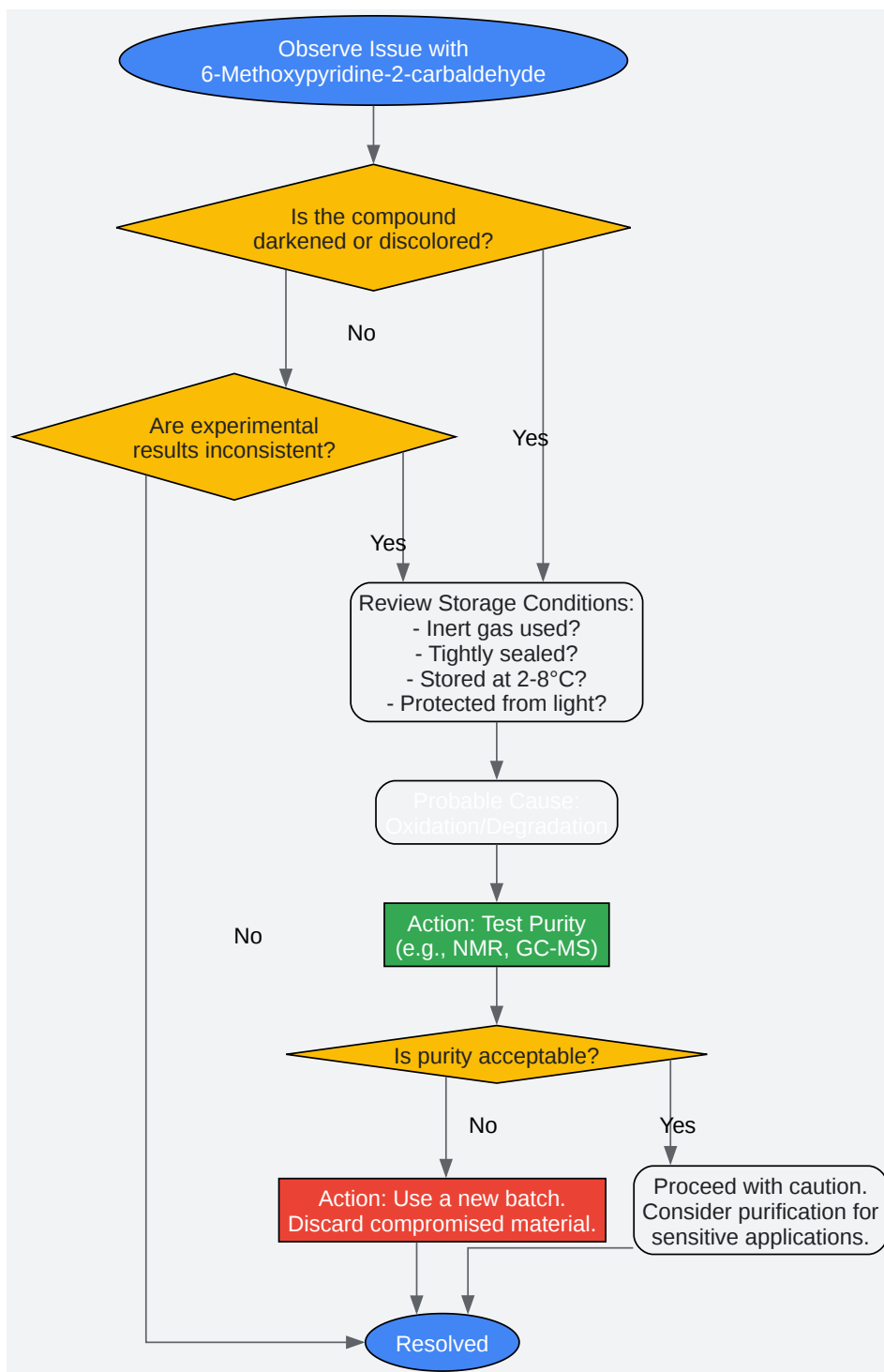
- Stock bottle of **6-Methoxypyridine-2-carbaldehyde**
- Schlenk flask or vials with septa caps
- Syringes and needles
- Inert gas source (Argon or Nitrogen) with a manifold or balloon
- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves.[2]
[7]

Procedure:

- Preparation: Work in a well-ventilated fume hood.[2][3][7] Ensure all glassware is clean and thoroughly dried to prevent moisture contamination.

- Inerting the Receiving Vessel:
 - Take a clean, dry vial with a septum cap.
 - Insert a needle connected to the inert gas line and another needle to act as an outlet.
 - Purge the vial with inert gas for several minutes to displace all air.
 - Remove the outlet needle first, then the gas inlet needle to maintain a positive pressure of inert gas.
- Transferring the Compound:
 - Carefully open the main stock bottle. To minimize air exposure, you can use a septum cap and a double-tipped needle if available.
 - If using a syringe, first flush the syringe with inert gas.
 - Quickly draw the desired volume of **6-Methoxypyridine-2-carbaldehyde** into the syringe.
 - Immediately pierce the septum of the prepared inerted vial and dispense the liquid.
 - Remove the syringe.
- Sealing and Storage:
 - Seal the septum with paraffin film for extra protection.
 - Clearly label the vial with the compound name, date, and concentration (if diluted).
 - Store the vial in a refrigerator at the recommended temperature (2-8°C), protected from light.^[1]
- Stock Bottle Resealing:
 - Before resealing the main stock bottle, flush the headspace with inert gas.
 - Tightly close the cap, seal with paraffin film, and return to proper storage conditions.

Visualizations



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